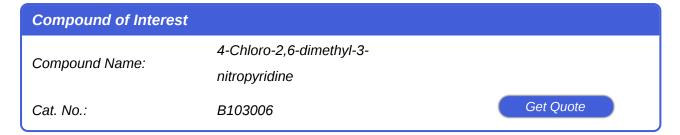


## Technical Guide: Physical Properties of 4-Chloro-2,6-dimethyl-3-nitropyridine

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**4-Chloro-2,6-dimethyl-3-nitropyridine** is a halogenated and nitrated pyridine derivative. Its chemical structure, featuring a pyridine ring substituted with chloro, nitro, and methyl groups, makes it a versatile intermediate in organic synthesis. This compound serves as a critical building block in the development of various agrochemicals and pharmaceuticals.[1] Its utility stems from the reactivity of the chloro and nitro groups, which can be targeted for various chemical transformations to build more complex molecular architectures. This guide provides an in-depth overview of the core physical and chemical properties of **4-Chloro-2,6-dimethyl-3-nitropyridine**, along with relevant experimental methodologies.

### **Core Physical and Chemical Properties**

The key physical and chemical identifiers for **4-Chloro-2,6-dimethyl-3-nitropyridine** are summarized in the table below. This data is essential for its proper handling, storage, and application in experimental settings.



Property	Value	Citation(s)
CAS Number	15513-48-1	[1][2]
Molecular Formula	C7H7CIN2O2	[1][2]
Molecular Weight	186.60 g/mol	[1]
Appearance	White to light yellow powder/crystal	[1][3]
Melting Point	70-75 °C	[1][3][4]
Boiling Point	270.3 ± 35.0 °C (Predicted)	[5]
Purity	≥ 98% (by GC)	[1][3]
Synonyms	4-Chloro-3-nitro-2,6-lutidine	[1][3]
Storage Conditions	Store at 2 - 8 °C	[1]

## **Experimental Protocols**

The determination of a compound's physical properties is fundamental to its characterization. Below is a detailed, generalized protocol for determining the melting point of a crystalline solid like **4-Chloro-2,6-dimethyl-3-nitropyridine** using a modern digital melting point apparatus.

#### **Melting Point Determination Protocol**

The melting point is a critical indicator of a compound's purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure crystalline compound, while impurities tend to depress and broaden the melting range.

Objective: To determine the melting point range of a solid crystalline sample.

#### Materials:

- 4-Chloro-2,6-dimethyl-3-nitropyridine sample
- Capillary tubes (sealed at one end)



- Digital melting point apparatus (e.g., DigiMelt or similar)
- Spatula
- Mortar and pestle (optional, if sample is not a fine powder)

#### Procedure:

- Sample Preparation:
  - Ensure the sample is completely dry.[6]
  - If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
  - Tap the open end of a capillary tube into the powdered sample to collect a small amount of material.
  - Gently tap the sealed end of the capillary tube on a hard surface to pack the sample down into the bottom. The packed sample height should be approximately 1-2 mm.[8]
- Apparatus Setup:
  - Turn on the digital melting point apparatus and allow it to stabilize.
  - Set the starting temperature to at least 15-20°C below the expected melting point.[9] For an unknown, a rapid preliminary run can be performed to find an approximate range.[9]
  - Set a slow ramp rate, typically 1-2°C per minute, to ensure thermal equilibrium is maintained.[8]
- Measurement:
  - Insert the packed capillary tube into the heating block of the apparatus.
  - Begin the heating program.
  - Observe the sample through the viewing lens.



- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue observing and record the temperature at which the last solid crystal melts into a liquid (the end of the melting range).[7]
- Post-Measurement:
  - Allow the apparatus to cool down.
  - Dispose of the used capillary tube in the designated glass waste container.
  - For high accuracy, repeat the determination with two more samples to ensure consistency.

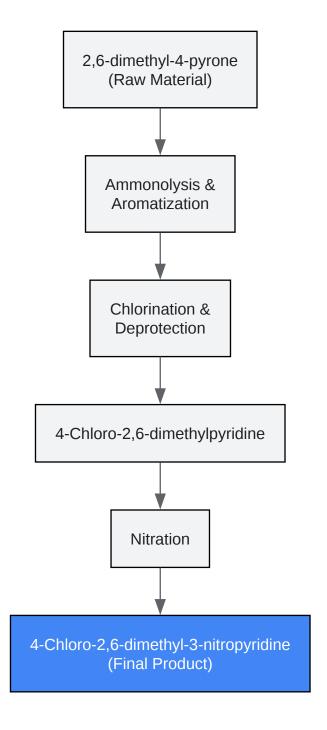
# Visualizations: Synthesis and Experimental Workflow

The following diagrams, generated using Graphviz, illustrate key logical and experimental processes related to **4-Chloro-2,6-dimethyl-3-nitropyridine**.

## **Synthesis Pathway**

The following diagram outlines a patented method for the synthesis of **4-Chloro-2,6-dimethyl-3-nitropyridine**, showcasing the progression from the initial raw material to the final product through key chemical transformations.[10]





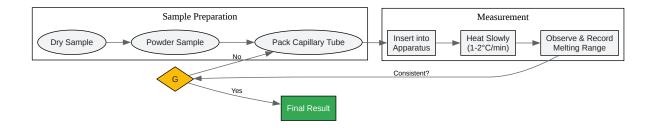
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Caption: Synthesis of **4-Chloro-2,6-dimethyl-3-nitropyridine**.

## **Experimental Workflow: Melting Point Determination**

This workflow diagram illustrates the sequential steps involved in determining the melting point of a solid sample, as detailed in the experimental protocol.





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Caption: Workflow for Melting Point Determination.

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